

Personal protective equipment for handling Pdk4-IN-1

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Compound of Interest

Compound Name: Pdk4-IN-1

Cat. No.: B12418004

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Essential Safety and Handling Guide for Pdk4-IN-1

This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **Pdk4-IN-1**. The following procedures are based on standard laboratory safety protocols for handling potent, powdered chemical compounds and should be supplemented by your institution's specific safety guidelines.

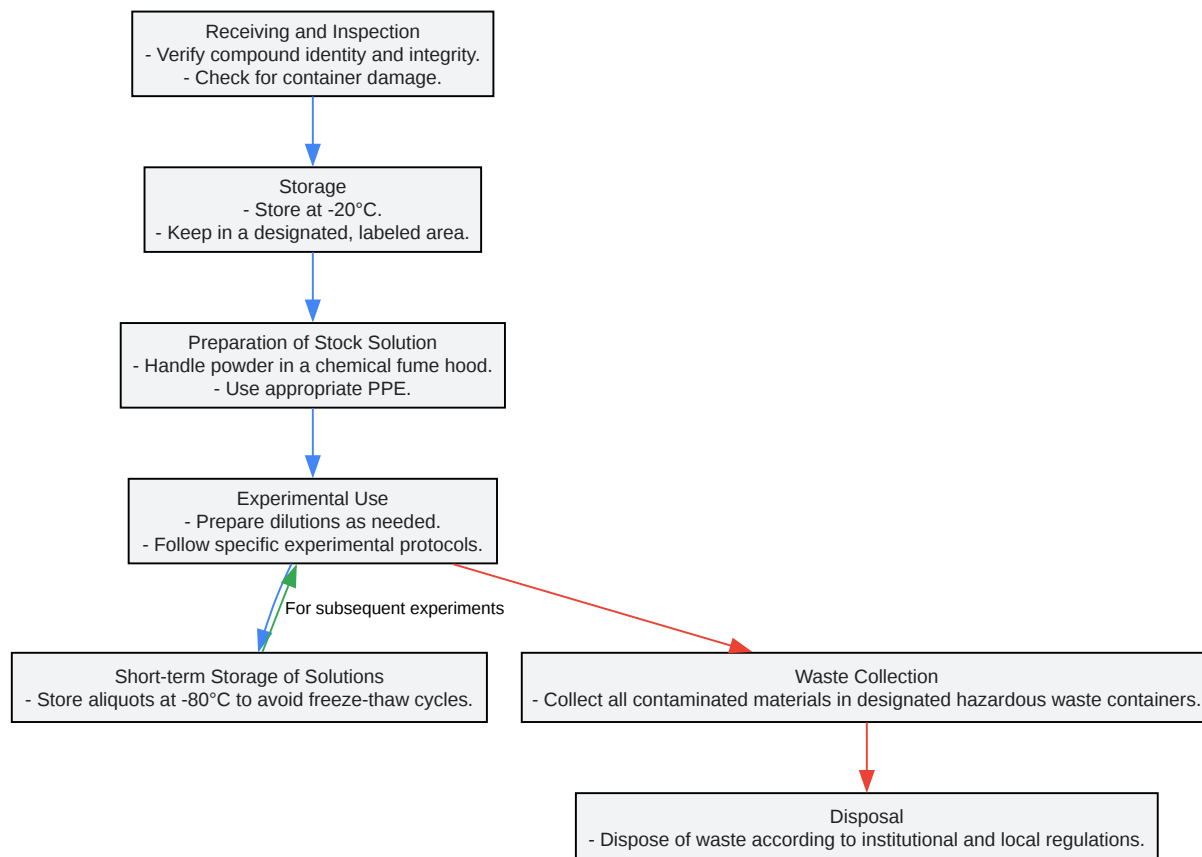
Chemical and Physical Properties

A summary of the known quantitative data for **Pdk4-IN-1** and its hydrochloride salt is presented below. This information is crucial for safe handling, storage, and experimental preparation.

Property	Pdk4-IN-1	Pdk4-IN-1 hydrochloride	Reference(s)
CAS Number	2310262-10-1	2310262-11-2	[1][2]
Molecular Formula	C22H19N3O2	C22H20ClN3O2	[2]
Molecular Weight	Not explicitly stated in search results	393.87 g/mol	[2]
Form	Powder	Powder	
Color	White to beige	Not explicitly stated in search results	
Purity	≥98% (HPLC), 99.34%	≥99% (HPLC), 99.73%	[1][3]
IC50 (PDK4)	84 nM	84 nM	[1][2][3]
Storage Temperature	-20°C	-20°C (powder, 3 years), -80°C (in solvent)	[2]
Solubility	DMSO	DMSO: 79 mg/mL (200.57 mM), Water: 20 mg/mL, Ethanol: 20 mg/mL	[1][3]

Experimental Workflow for Handling Pdk4-IN-1

The following diagram outlines the standard operational workflow for handling **Pdk4-IN-1** in a laboratory setting, from receipt of the compound to its final disposal. Adherence to this workflow is critical for ensuring personnel safety and experimental integrity.



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Caption: General laboratory workflow for handling **Pdk4-IN-1**.

Personal Protective Equipment (PPE)

Given that **Pdk4-IN-1** is a potent compound (IC₅₀ = 84 nM) and is supplied as a powder, appropriate PPE is mandatory to prevent inhalation and skin contact. The following PPE should be worn at all times when handling the solid form of **Pdk4-IN-1**:

- **Gloves:** Two pairs of nitrile chemotherapy gloves are recommended. Change gloves immediately if they become contaminated.
- **Eye Protection:** ANSI-rated safety glasses with side shields or splash goggles are required. A face shield should be worn in addition to goggles when there is a significant risk of splashes.
- **Lab Coat:** A clean, fully buttoned lab coat is necessary. For procedures with a high risk of contamination, a disposable gown resistant to chemical permeation should be worn over the lab coat.
- **Respiratory Protection:** When handling the powder outside of a certified chemical fume hood, a properly fitted N95 respirator or higher is required to prevent inhalation. All handling of the solid compound should ideally occur within a fume hood.

Operational and Disposal Plans

Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- Verify that the compound name and CAS number on the label match the order.
- Store the compound in its original container at -20°C in a designated, clearly labeled, and secure location away from incompatible materials.

Handling and Preparation of Solutions:

- All weighing and initial dilutions of the powdered **Pdk4-IN-1** must be performed in a certified chemical fume hood to minimize inhalation exposure.
- Use dedicated spatulas and weighing papers. Decontaminate all surfaces and equipment after use.
- For preparing stock solutions, use a suitable solvent such as DMSO.^{[1][3]} To enhance solubility, the solution can be warmed to 37°C and sonicated.^[4]
- Prepare aliquots of the stock solution to avoid repeated freeze-thaw cycles, which can degrade the compound. Store these aliquots at -80°C.^[4]

Spill Management:

- In case of a spill, evacuate the immediate area and ensure it is well-ventilated.
- Wear the appropriate PPE, including respiratory protection.
- For a solid spill, gently cover with an absorbent material to avoid raising dust, then carefully scoop into a labeled hazardous waste container.
- For a liquid spill, absorb with a chemically inert absorbent material and place it in a sealed, labeled hazardous waste container.
- Decontaminate the spill area with an appropriate solvent (e.g., ethanol), followed by soap and water.

Disposal:

- All waste materials contaminated with **Pdk4-IN-1**, including empty containers, used PPE, and contaminated labware, must be disposed of as hazardous chemical waste.
- Collect all waste in clearly labeled, sealed containers.
- Follow all institutional, local, and national regulations for the disposal of hazardous chemical waste. Do not dispose of **Pdk4-IN-1** down the drain or in the regular trash.

Disclaimer: **Pdk4-IN-1** is for research use only and should not be used for human consumption. [1][5] The toxicological properties of this compound have not been fully investigated. Handle with caution and assume it is a hazardous substance. This guide is not exhaustive and should be used in conjunction with your institution's safety policies.

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